

Selectivity profiling of 3-Aminopropylphosphinic acid against other receptors

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Compound of Interest

Compound Name: 3-Aminopropylphosphinic acid

Cat. No.: B15619435

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Selectivity Profiling of 3-Aminopropylphosphinic Acid: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the selectivity profile of **3-Aminopropylphosphinic acid** (3-APPA), a potent GABAB receptor agonist. The information presented herein is intended to provide researchers with the necessary data to evaluate its potential for further investigation and development.

Summary of Receptor Binding and Functional Activity

3-Aminopropylphosphinic acid (also known as 3-APPA or CGP 27492) is a structural analog of γ -aminobutyric acid (GABA) that primarily exhibits high potency and selectivity as a GABAB receptor agonist.^{[1][2]} Its selectivity profile, based on available data, indicates significant activity at GABAB receptors, with antagonist activity at GABAC receptors and limited interaction with GABAA receptors. Evidence also suggests that 3-APPA interacts with GABA transporters.

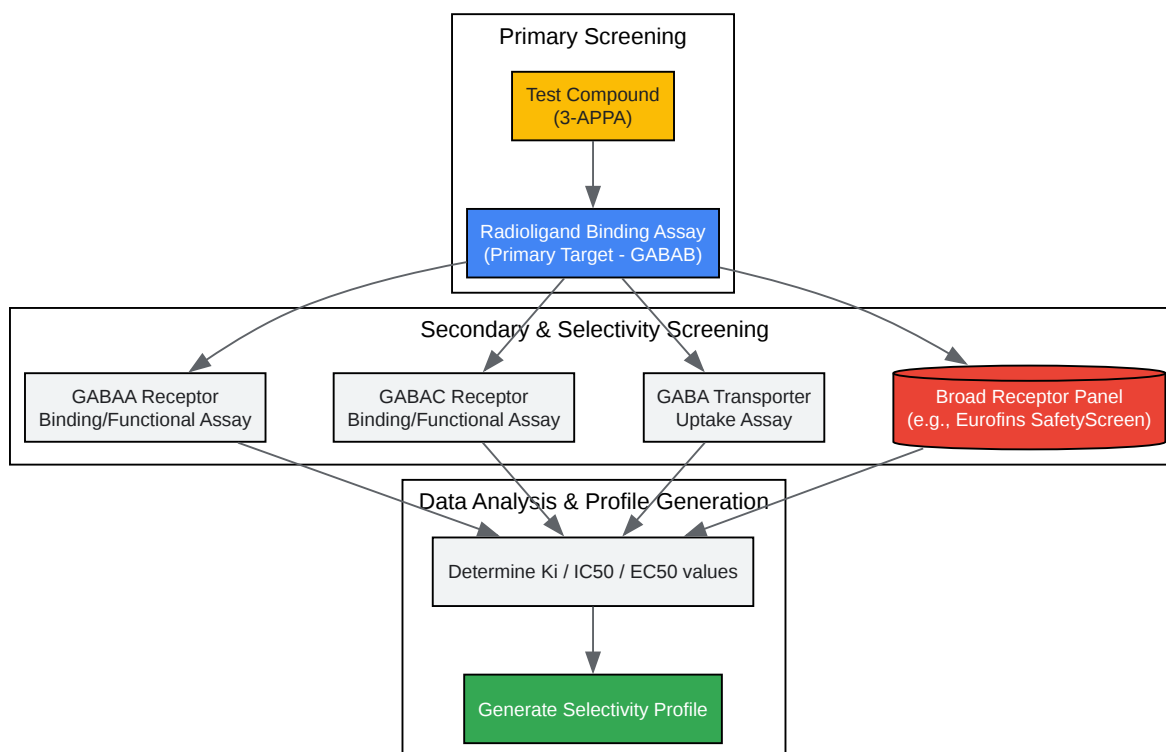
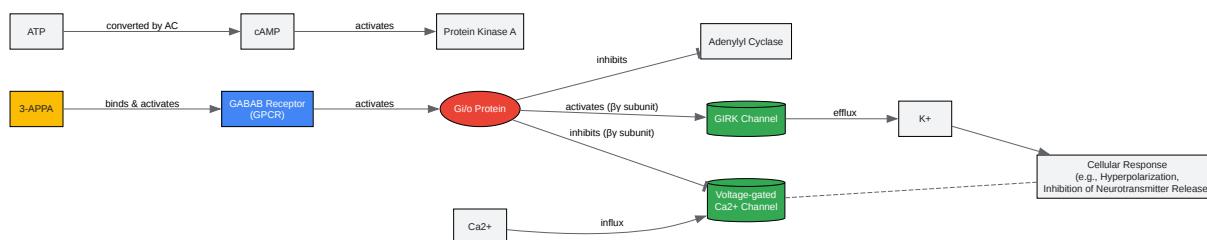
The following table summarizes the quantitative data on the binding affinity and functional activity of **3-Aminopropylphosphinic acid** at various receptors.

Target	Receptor Subtype	Species	Assay Type	Activity	Value (μM)
GABAB Receptor	-	Guinea Pig	Functional (Ileum)	Agonist (IC50)	1.84
-	Rat	Functional (Anococcygeus)	Agonist (IC50)	0.89	
-	Rat	Functional (Hippocampus)	Agonist (IC50)	2.3	
GABAC Receptor	ρ-like	-	Functional	Antagonist (Kb)	~1.7
GABAA Receptor	-	Rat	Functional (Purkinje Cells)	Agonist	Activity observed, sensitive to bicuculline
GABA Transporter	NO-711 sensitive	Rat	Functional (Neocortical Slices)	Substrate	Potency increased by transporter inhibitor[3]

Absence of data for a specific receptor indicates that no publicly available quantitative information was found.

Signaling Pathways and Experimental Workflows

To provide a clearer understanding of the experimental context and the compound's mechanism of action, the following diagrams illustrate the GABAB receptor signaling pathway and a typical experimental workflow for selectivity profiling.



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